

# Personal protective equipment for handling 3,5-Dihydroxyphenylacetic acid

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## Compound of Interest

Compound Name: 3,5-Dihydroxyphenylacetic acid

Cat. No.: B1218140

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## Essential Safety and Handling Guide for 3,5-Dihydroxyphenylacetic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3,5-Dihydroxyphenylacetic acid**. Adherence to these procedures is essential for minimizing risks and ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **3,5-Dihydroxyphenylacetic acid**
- CAS Number: 4670-09-1

Hazard Summary: According to the Safety Data Sheet (SDS), **3,5-Dihydroxyphenylacetic acid** is classified as follows:

- Acute toxicity (oral), Category 4 (H302): Harmful if swallowed.[1]
- Skin corrosion/irritation, Category 2 (H315): Causes skin irritation.[1]
- Serious eye damage/eye irritation, Category 2 (H319): Causes serious eye irritation.[1]
- Specific target organ toxicity - single exposure (respiratory tract irritation), Category 3 (H335): May cause respiratory irritation.[1]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **3,5-Dihydroxyphenylacetic acid**, based on its hazard profile and general best practices for phenolic and irritant compounds.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles. A face shield should be worn over goggles if there is a significant splash hazard. <a href="#">[2]</a> <a href="#">[3]</a>	Protects against splashes and aerosols that can cause serious eye irritation.
Hand Protection	Double-gloved nitrile exam-style gloves (minimum 8mil thickness) for incidental contact. For extended contact or handling of concentrated solutions, utility-grade neoprene or butyl gloves should be worn over nitrile gloves. <a href="#">[2]</a> Gloves should be changed immediately upon contamination.	Provides a barrier against skin contact, which can cause irritation. <a href="#">[1]</a>
Skin and Body Protection	A fully buttoned laboratory coat, long pants, and closed-toe shoes must be worn. <a href="#">[2]</a> <a href="#">[3]</a> For procedures with a high risk of splashing, a chemically resistant apron (e.g., butyl rubber or neoprene) is recommended. <a href="#">[2]</a>	Protects the skin from accidental contact and contamination.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to minimize inhalation of dust or aerosols. <a href="#">[2]</a> <a href="#">[3]</a> If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a P95 or N95 particulate filter is necessary.	Prevents respiratory irritation from inhaling dust or aerosols of the compound. <a href="#">[1]</a>

Respirator users must be fit-tested and trained.

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## Operational Plan: Step-by-Step Handling Procedures

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **3,5-Dihydroxyphenylacetic acid** from preparation to disposal.

### 1. Pre-Handling Preparation:

- **Locate Emergency Equipment:** Before starting work, confirm the location and accessibility of the nearest emergency eyewash station and safety shower.[\[4\]](#)
- **Assemble PPE:** Gather all necessary PPE as specified in the table above.
- **Prepare Workspace:** Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[\[2\]](#)[\[3\]](#)
- **Waste Container:** Prepare a designated and clearly labeled hazardous waste container for **3,5-Dihydroxyphenylacetic acid** waste.[\[3\]](#)[\[5\]](#)

### 2. Handling the Compound:

- **Weighing:** If weighing the solid, perform this task in a fume hood or a ventilated balance enclosure to avoid generating and inhaling dust.[\[5\]](#) Use a disposable weigh boat.
- **Solution Preparation:** When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Transport:** When moving the chemical, use a secondary container to prevent spills.[\[6\]](#)[\[7\]](#)

### 3. Post-Handling Procedures:

- **Decontamination:** Wipe down the work surface and any equipment used with an appropriate cleaning agent.

- **Glove Removal:** Remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated hazardous waste container.
- **Hand Washing:** Wash hands thoroughly with soap and water after completing the work and before leaving the laboratory.<sup>[8]</sup>
- **Storage:** Store any remaining **3,5-Dihydroxyphenylacetic acid** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials.<sup>[6]</sup>

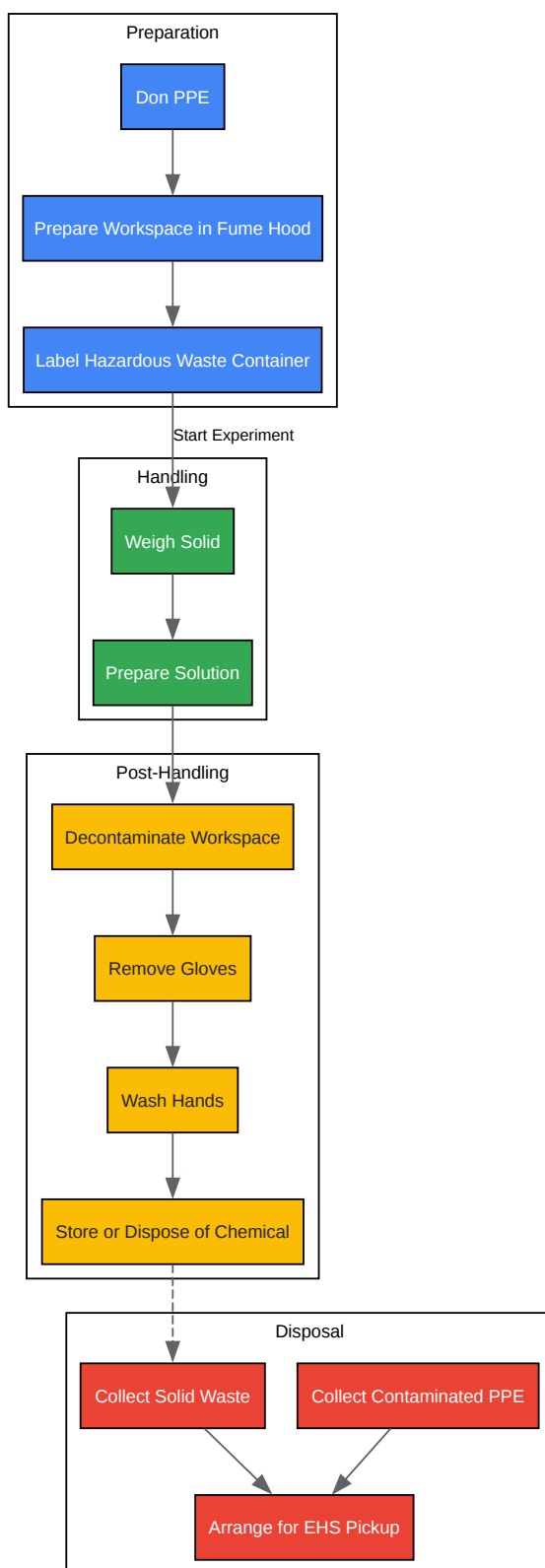
## Disposal Plan

The disposal of **3,5-Dihydroxyphenylacetic acid** and contaminated materials must be handled as hazardous waste in accordance with institutional and local regulations.

- **Unused or Waste Product:** Collect all unused or waste **3,5-Dihydroxyphenylacetic acid** in a designated, sealed, and clearly labeled hazardous waste container.<sup>[3][5]</sup>
- **Contaminated Materials:** All disposable PPE (gloves, etc.) and other materials (e.g., paper towels, weigh boats) contaminated with the compound should be collected in a separate, sealed container and disposed of as hazardous waste.<sup>[3]</sup>
- **Empty Containers:** Handle uncleaned, empty containers as you would the product itself. Follow your institution's procedures for the disposal of empty chemical containers.
- **Waste Pickup:** Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service.<sup>[5]</sup> Do not dispose of this chemical down the drain or in the regular trash.<sup>[5][6]</sup>

## Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **3,5-Dihydroxyphenylacetic acid**.



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Caption: Workflow for safe handling of **3,5-Dihydroxyphenylacetic acid**.

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